

standard methods for oxacillin susceptibility testing (e.g., disk diffusion, broth microdilution)

Author: BenchChem Technical Support Team. **Date:** December 2025

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Standard Methods for Oxacillin Susceptibility Testing: Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for two standard methods of **oxacillin** susceptibility testing: disk diffusion and broth microdilution. Accurate determination of **oxacillin** susceptibility is crucial for the identification of methicillin-resistant *Staphylococcus aureus* (MRSA) and other **oxacillin**-resistant staphylococci, guiding appropriate antimicrobial therapy and infection control measures. The methodologies described are based on established guidelines from the Clinical and Laboratory Standards Institute (CLSI).

Introduction

Oxacillin, a penicillinase-stable penicillin, is the representative antibiotic for determining susceptibility to methicillin and other penicillinase-stable penicillins. Resistance to **oxacillin** in staphylococci is primarily mediated by the *mecA* gene, which encodes for a modified penicillin-binding protein (PBP2a) with low affinity for beta-lactam antibiotics. The detection of this resistance can be challenging due to its heterogeneous expression in some strains. Therefore, standardized and carefully controlled testing conditions are paramount for accurate results. Cefoxitin is often used as a surrogate marker for the detection of *mecA*-mediated **oxacillin** resistance, as it is a better inducer of the *mecA* gene.^[1]

Principle of the Tests

Disk Diffusion (Kirby-Bauer Method): This method involves placing an antibiotic-impregnated paper disk onto an agar plate inoculated with a standardized bacterial suspension. The antibiotic diffuses from the disk into the agar, creating a concentration gradient. If the bacterium is susceptible to the antibiotic, a clear zone of growth inhibition will form around the disk. The diameter of this zone is inversely proportional to the minimum inhibitory concentration (MIC) of the antibiotic for that organism.

Broth Microdilution: This quantitative method determines the minimum inhibitory concentration (MIC) of an antibiotic required to inhibit the visible growth of a microorganism in a liquid growth medium. The test is performed in a microtiter plate containing serial dilutions of the antibiotic. The MIC is the lowest concentration of the antibiotic that prevents visible bacterial growth after incubation.

Experimental Protocols

I. Disk Diffusion (Kirby-Bauer) Method

This protocol outlines the standardized procedure for determining **oxacillin** susceptibility of *Staphylococcus* species using the disk diffusion method.

Materials:

- **Oxacillin** (1 µg) and/or Cefoxitin (30 µg) antimicrobial disks
- Mueller-Hinton Agar (MHA) plates (4 mm depth)[2]
- Sterile cotton swabs
- 0.5 McFarland turbidity standard[2]
- Sterile saline or Tryptic Soy Broth
- *Staphylococcus* isolate(s) for testing
- Quality control (QC) strains (e.g., *S. aureus* ATCC® 25923™, *S. aureus* ATCC® 43300™)

- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)
- Calipers or a ruler

Procedure:

- Inoculum Preparation:
 - From a pure 18-24 hour culture on a non-selective agar plate, select 3-5 isolated colonies of the test organism.[\[3\]](#)[\[4\]](#)
 - Transfer the colonies to a tube containing 4-5 mL of sterile saline or Tryptic Soy Broth.[\[5\]](#)
 - Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard, which corresponds to approximately 1.5×10^8 CFU/mL.[\[2\]](#) This can be done visually or using a photometric device.
- Inoculation of Mueller-Hinton Agar Plate:
 - Within 15 minutes of preparing the inoculum, dip a sterile cotton swab into the adjusted bacterial suspension.[\[5\]](#)
 - Remove excess fluid by pressing the swab firmly against the inside wall of the tube.
 - Streak the entire surface of the MHA plate evenly in three directions, rotating the plate approximately 60 degrees between each streaking to ensure uniform growth.[\[5\]](#)[\[6\]](#)
 - Allow the plate to dry for 3-5 minutes, but no more than 15 minutes, with the lid slightly ajar.[\[4\]](#)[\[5\]](#)
- Application of Antibiotic Disks:
 - Aseptically place the **oxacillin** (1 μg) and/or cefoxitin (30 μg) disk(s) on the surface of the inoculated MHA plate.
 - Gently press each disk down to ensure complete contact with the agar surface.[\[4\]](#) Disks should be placed at least 24 mm apart from center to center.[\[4\]](#)

- Incubation:
 - Invert the plates and incubate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-18 hours for cefoxitin and a full 24 hours for **oxacillin** to detect methicillin-resistant staphylococci.[\[5\]](#)[\[7\]](#) Temperatures above 35°C may not reliably detect **oxacillin** resistance.[\[1\]](#)[\[4\]](#)
- Reading and Interpretation of Results:
 - After incubation, measure the diameter of the zones of complete growth inhibition to the nearest millimeter (mm) using calipers or a ruler.
 - Interpret the results based on the CLSI M100 guidelines provided in the tables below.

II. Broth Microdilution Method

This protocol describes the determination of the **oxacillin** Minimum Inhibitory Concentration (MIC) for Staphylococcus species.

Materials:

- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- **Oxacillin** powder
- Sterile 96-well microtiter plates
- Staphylococcus isolate(s) for testing
- Quality control (QC) strains (e.g., S. aureus ATCC® 29213™, S. aureus ATCC® 43300™)
- 0.5 McFarland turbidity standard
- Sterile saline or deionized water
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)

Procedure:

- Preparation of **Oxacillin** Dilutions:

- Prepare a stock solution of **oxacillin**.
- Perform serial two-fold dilutions of **oxacillin** in CAMHB in a 96-well microtiter plate to achieve the desired concentration range (e.g., 0.12 to 64 µg/mL). For testing staphylococci, CAMHB should be supplemented with 2% NaCl.[7][8]
- Inoculum Preparation:
 - Prepare a bacterial suspension equivalent to a 0.5 McFarland standard as described in the disk diffusion protocol.
 - Dilute this suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.[9][10]
- Inoculation:
 - Add the standardized bacterial inoculum to each well of the microtiter plate containing the **oxacillin** dilutions.
 - Include a growth control well (inoculum without antibiotic) and a sterility control well (broth without inoculum).
- Incubation:
 - Incubate the microtiter plates at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours.[11] A full 24-hour incubation is recommended for **oxacillin**. [8]
- Reading and Interpretation of Results:
 - After incubation, visually inspect the wells for turbidity. The MIC is the lowest concentration of **oxacillin** that completely inhibits visible bacterial growth.
 - Interpret the MIC values according to the CLSI M100 guidelines provided in the tables below.

Data Presentation

The following tables summarize the CLSI M100 interpretive criteria for **oxacillin** and cefoxitin susceptibility testing for different *Staphylococcus* species.

Table 1: Interpretive Criteria for **Oxacillin** Broth Microdilution (MIC in µg/mL)

Organism	Susceptible (S)	Intermediate (I)	Resistant (R)
<i>Staphylococcus aureus</i> and <i>Staphylococcus lugdunensis</i>	≤ 2	-	≥ 4
<i>Staphylococcus epidermidis</i>	≤ 0.5	-	≥ 1
<i>Staphylococcus pseudintermedius</i> and <i>Staphylococcus schleiferi</i>	≤ 0.5	-	≥ 1
Other <i>Staphylococcus</i> spp.	≤ 0.5	-	≥ 1

Data sourced from CLSI guidelines.[\[11\]](#)[\[12\]](#)

Table 2: Interpretive Criteria for Cefoxitin Disk Diffusion (Zone Diameter in mm) and Broth Microdilution (MIC in µg/mL) as a Surrogate for **Oxacillin** Resistance

Organism	Method	Susceptible (S)	Intermediate (I)	Resistant (R)
Staphylococcus aureus and Staphylococcus lugdunensis	Disk Diffusion	≥ 22	-	≤ 21
Broth Microdilution	≤ 4	-	≥ 8	
Staphylococcus epidermidis	Disk Diffusion	≥ 25	-	≤ 24
Other Coagulase-Negative Staphylococci	Disk Diffusion	≥ 25	-	≤ 24

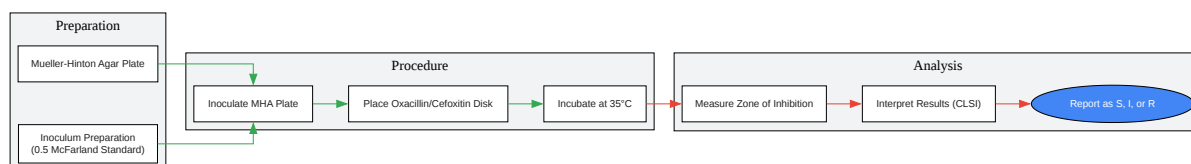
Cefoxitin is a better inducer of the *mecA* gene and is often preferred for detecting **oxacillin** resistance, especially for *S. aureus*.^[1] Data sourced from CLSI guidelines.^[1]

Table 3: Interpretive Criteria for **Oxacillin** Disk Diffusion (Zone Diameter in mm)

Organism	Susceptible (S)	Intermediate (I)	Resistant (R)
Staphylococcus aureus and Staphylococcus lugdunensis	N/A	-	N/A
Staphylococcus epidermidis	≥ 18	-	≤ 17
Staphylococcus pseudintermedius and Staphylococcus schleiferi	≥ 18	-	≤ 17
Other Staphylococcus spp.	N/A	-	N/A

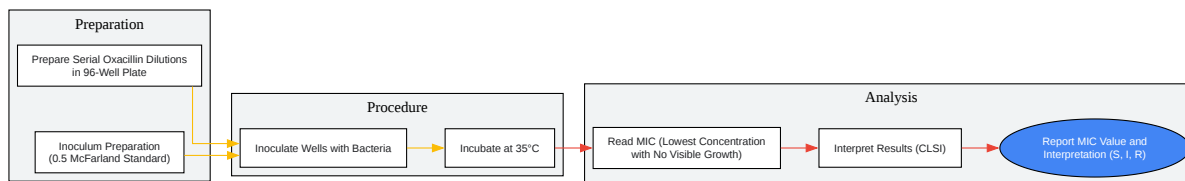
Oxacillin disk diffusion is not a reliable method for *S. aureus*.^[1] Data sourced from CLSI guidelines.^[1]

Mandatory Visualization



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Caption: Workflow for **Oxacillin** Disk Diffusion Susceptibility Testing.



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Caption: Workflow for **Oxacillin** Broth Microdilution Susceptibility Testing.

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References

- 1. Laboratory Testing for Methicillin (oxacillin)-resistant Staphylococcus aureus (MRSA) | MRSA | CDC [cdc.gov]
- 2. benchchem.com [benchchem.com]
- 3. Disk Diffusion Susceptibility Testing (Kirby-Bauer Method) [addl.purdue.edu]
- 4. Modified Kirby-Bauer Disc Diffusion Method • Microbe Online [microbeonline.com]
- 5. hardydiagnostics.com [hardydiagnostics.com]
- 6. asm.org [asm.org]
- 7. Evaluation of Oxacillin and Cefoxitin Disk Diffusion and MIC Breakpoints Established by the Clinical and Laboratory Standards Institute for Detection of mecA-Mediated Oxacillin Resistance in Staphylococcus schleiferi - PMC [pmc.ncbi.nlm.nih.gov]
- 8. clsi.org [clsi.org]
- 9. microbe-investigations.com [microbe-investigations.com]

- 10. Broth Dilution Method for MIC Determination • Microbe Online [microbeonline.com]
- 11. media.beckmancoulter.com [media.beckmancoulter.com]
- 12. 2022 AST Case Studies | News | CLSI [clsi.org]
- To cite this document: BenchChem. [standard methods for oxacillin susceptibility testing (e.g., disk diffusion, broth microdilution)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211168#standard-methods-for-oxacillin-susceptibility-testing-e-g-disk-diffusion-broth-microdilution]

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